

The Discovery of Hydnocarpic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hydnocarpic acid*

Cat. No.: *B107828*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chaulmoogra oil, derived from the seeds of *Hydnocarpus* species, has been used for centuries in traditional medicine, particularly for the treatment of leprosy. The pioneering work of chemists in the early 20th century led to the identification of its active constituents, a unique class of cyclic fatty acids. This technical guide provides an in-depth overview of the discovery of **hydnocarpic acid**, a key component of Chaulmoogra oil, detailing the historical context, the scientists involved, and the experimental methodologies that paved the way for its isolation and characterization.

Historical Context and Key Figures

The journey to understand the therapeutic properties of Chaulmoogra oil began with a systematic investigation into its chemical composition. The seminal work in this area was conducted by Frederick B. Power and his collaborators. In 1904, Power and Frank H. Gornall first isolated chaulmoogric acid from Chaulmoogra oil.[1] This was followed by the landmark discovery of **hydnocarpic acid** in 1905 by Power and Marmaduke Barrowcliff from the seeds of *Hydnocarpus wightiana* and *Hydnocarpus anthelmintica*. [2] Their research established the presence of a homologous series of optically active fatty acids with a unique cyclopentenyl ring structure, a novel finding in the field of natural product chemistry at the time.

A significant advancement in the therapeutic application of Chaulmoogra oil was made by Alice Ball, an African American chemist at the College of Hawaii.[3][4] Around 1916, she developed a method to create water-soluble ethyl esters of the fatty acids, which could be safely and effectively injected.[2][3][4] This "Ball Method" was a crucial breakthrough in the treatment of leprosy, making the active compounds bioavailable and reducing the severe side effects associated with oral administration of the oil.[3][4][5]

Physicochemical Properties of Hydnocarpic Acid

Hydnocarpic acid is a cyclopentenyl fatty acid that distinguishes it from common straight-chain fatty acids. Its unique structure is central to its biological activity.

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₁₆ H ₂₈ O ₂ | [6][7][8] |
| Molecular Weight | 252.39 g/mol | [6][7] |
| Melting Point | 59-60 °C | [7][9] |
| Boiling Point | 187-189 °C at 1 Torr | [9] |
| Optical Rotation | [α] _D +68.3° (in chloroform) | [7] |
| Appearance | Colorless, glistening leaflets | [7] |
| Solubility | Sparingly soluble in usual organic solvents; soluble in chloroform | [7] |
| CAS Number | 459-67-6 (for the (1R)-isomer) | [6][8] |

Fatty Acid Composition of Chaulmoogra Oil (Hydnocarpus wightiana)

The relative abundance of different fatty acids in Chaulmoogra oil can vary depending on the specific species and extraction methods. The following table provides a typical composition for oil derived from *Hydnocarpus wightiana*.

| Fatty Acid | Percentage Composition |
|-------------------|------------------------|
| Hydnocarpic Acid | ~48% |
| Chaulmoogric Acid | ~27% |
| Gorlic Acid | Variable |
| Palmitic Acid | ~6% |
| Oleic Acid | ~12% |

Experimental Protocols

The following sections detail the key experimental methodologies for the extraction of Chaulmoogra oil and the subsequent isolation and modification of **hydnocarpic acid**, based on historical accounts and modern interpretations.

Extraction of Chaulmoogra Oil from Hydnocarpus Seeds

The initial step in obtaining **hydnocarpic acid** is the extraction of the fixed oil from the seeds of Hydnocarpus species.

- Method: Cold expression.
- Procedure:
 - The ripe seeds of Hydnocarpus wightiana or other related species are collected and dried.
 - The seeds are then subjected to high pressure in a mechanical press to expel the oil. This method avoids the use of heat, which can degrade the fatty acids.
 - The expressed oil is collected and filtered to remove any solid debris.

Isolation of Hydnocarpic Acid (Based on Power and Barrowcliff's Method)

The isolation of individual fatty acids from the complex mixture of glycerides in the oil requires several chemical steps.

- Saponification:
 - The Chaulmoogra oil is heated with an aqueous solution of a strong base, such as sodium hydroxide or potassium hydroxide.
 - This process, known as saponification, hydrolyzes the triglyceride esters, yielding glycerol and the sodium or potassium salts of the fatty acids (soaps).
- Acidification and Liberation of Free Fatty Acids:
 - The soap solution is treated with a mineral acid, such as hydrochloric acid, to protonate the fatty acid salts.
 - This results in the precipitation of the free fatty acids, which are then separated from the aqueous layer.
 - The mixture of free fatty acids is washed with water to remove any remaining mineral acid and glycerol.
- Fractional Crystallization:
 - The mixture of fatty acids is dissolved in a suitable solvent, such as ethanol.
 - The solution is then cooled to a low temperature. The different fatty acids will crystallize out of the solution at different rates and temperatures due to their varying solubilities.
 - Through a series of successive crystallizations and filtrations, fractions enriched in specific fatty acids can be obtained. **Hydnocarpic acid**, being a solid at room temperature, can be separated from the more unsaturated and lower-melting point fatty acids.

Preparation of Ethyl Esters (The Ball Method)

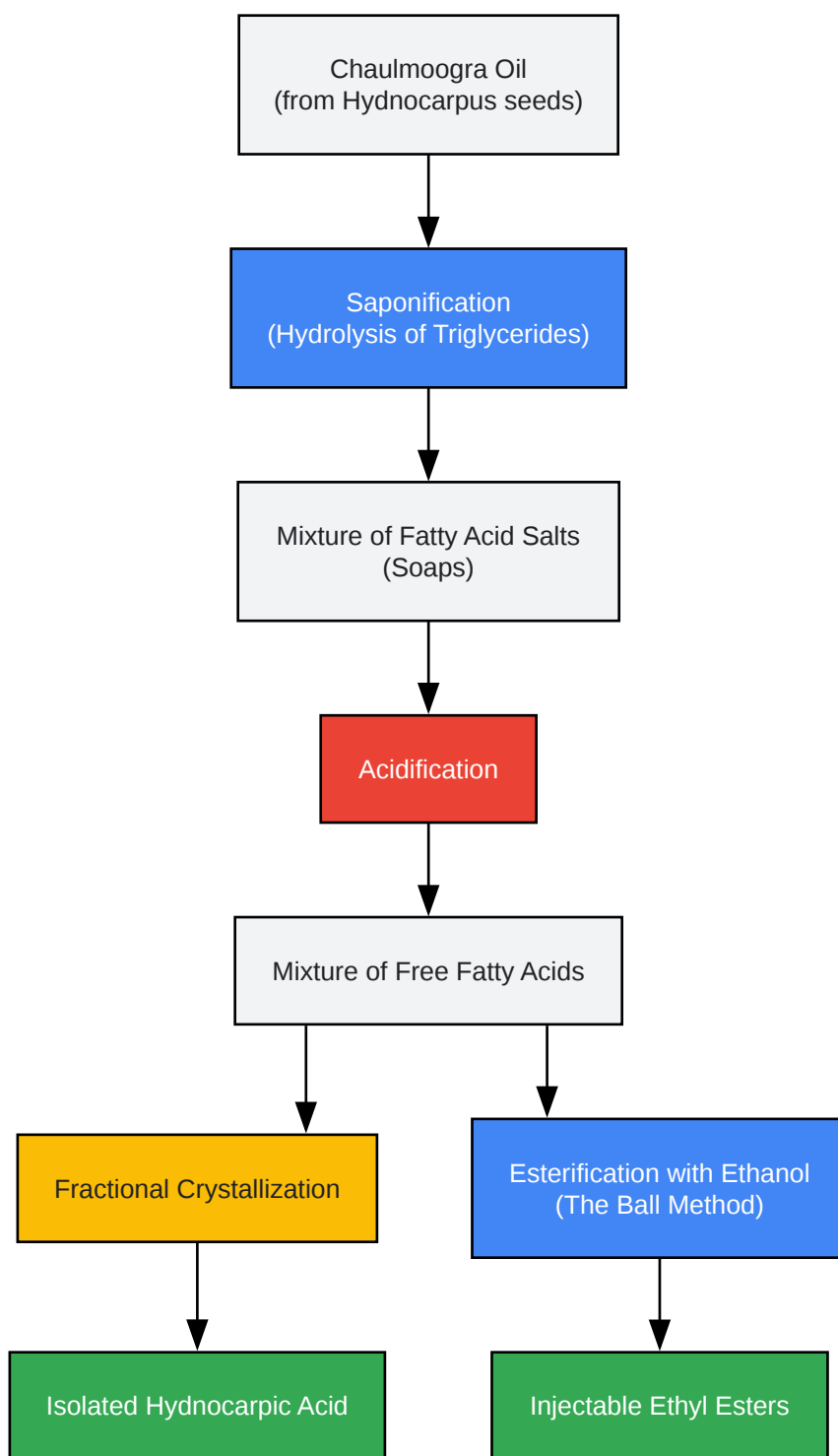
Alice Ball's method for producing injectable ethyl esters was a critical advancement. The general principle involves the esterification of the free fatty acids.

- Esterification:

- The isolated mixture of fatty acids from Chaulmoogra oil is refluxed with an excess of ethanol.
- An acid catalyst, such as sulfuric acid, is added to facilitate the reaction.
- The reaction produces fatty acid ethyl esters and water.
- Purification:
 - After the reaction is complete, the excess ethanol is removed by distillation.
 - The resulting crude esters are washed with a dilute basic solution (e.g., sodium bicarbonate) to neutralize the acid catalyst and remove any unreacted fatty acids.
 - The ester layer is then washed with water and dried over a suitable drying agent.
 - Further purification can be achieved by fractional distillation under reduced pressure to separate the individual ethyl esters based on their boiling points.

Visualizations

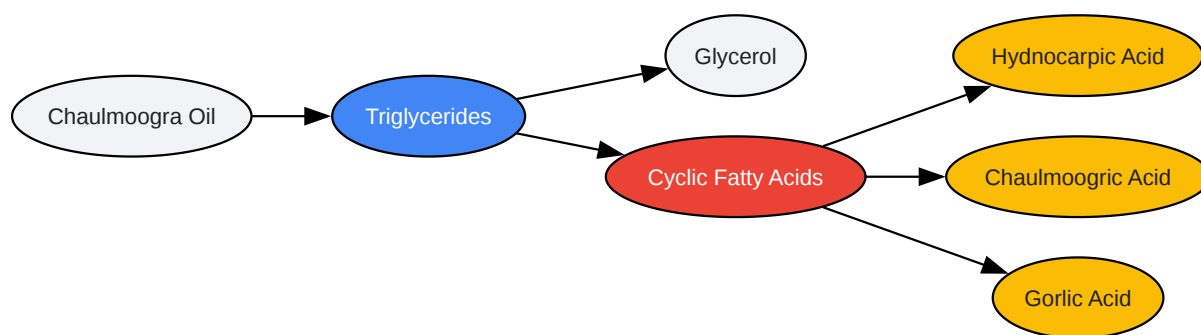
Logical Workflow of Hydnocarpic Acid Discovery



[Click to download full resolution via product page](#)

Caption: Workflow of the discovery and modification of **hydnocarpic acid**.

Relationship between Key Components



[Click to download full resolution via product page](#)

Caption: Chemical relationship of components in Chaulmoogra oil.

Conclusion

The discovery of **hydnocarpic acid** and its congeners from Chaulmoogra oil represents a significant chapter in the history of natural products chemistry and medicine. The meticulous experimental work of scientists like Power and Barrowcliff, coupled with the innovative therapeutic advancements by Alice Ball, transformed a traditional remedy into a more refined and effective treatment for leprosy in the pre-antibiotic era. This guide provides a foundational understanding of the core scientific principles and methodologies that were instrumental in this discovery, offering valuable insights for today's researchers in the fields of drug discovery and natural product chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. qmul.ac.uk [qmul.ac.uk]
- 2. Alice Ball, chaulmoogra oil, & leprosy – The Bumbling Biochemist [thebumblingbiochemist.com]

- 3. the ongoing saga of minouette: Chemist Alice Ball, chaulmoogra and the first effective method for treating leprosy [minouette.blogspot.com]
- 4. documentwomen.com [documentwomen.com]
- 5. bridgebizstem.wordpress.com [bridgebizstem.wordpress.com]
- 6. Hydnocarpic acid | C₁₆H₂₈O₂ | CID 164601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Hydnocarpic Acid [drugfuture.com]
- 8. Hydnocarpic acid - Wikipedia [en.wikipedia.org]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [The Discovery of Hydnocarpic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107828#discovery-of-hydnocarpic-acid-from-chaulmoogra-oil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com